Chemical structure of 2-Chloro-4-hydroxymethyl-5-methylthiazole

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Compound of Interest

Compound Name:	*(2-Chloro-5-methylthiazol-4-yl)methanol*
Cat. No.:	*B11926220*

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Technical Monograph: 2-Chloro-4-hydroxymethyl-5-methylthiazole

Abstract

2-Chloro-4-hydroxymethyl-5-methylthiazole (CAS 1379296-51-1) is a bifunctional heteroaromatic building block characterized by three distinct reactive centers: an electrophilic C2-chlorine atom, a nucleophilic C4-hydroxymethyl group, and a sterically demanding C5-methyl substituent.[1] Unlike its widely utilized isomer, 2-chloro-5-(chloromethyl)thiazole (a key intermediate for Ritonavir and Thiamethoxam), this 4-hydroxymethyl analog offers a unique vector for Structure-Activity Relationship (SAR) exploration in kinase inhibitors and antiviral research. This guide details its synthesis, reactivity profiles, and handling protocols, establishing a self-validating framework for its use in high-value chemical manufacturing.

Chemical Identity & Physicochemical Properties

The molecule features a thiazole core with a "push-pull" electronic structure. The C2-chlorine is activated for Nucleophilic Aromatic Substitution (

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) by the electron-withdrawing nature of the imine nitrogen (N3), while the C4-hydroxymethyl group serves as a versatile handle for esterification, oxidation, or conversion to an alkylating agent.

Table 1: Physicochemical Specifications

Property	Value	Notes
IUPAC Name	(2-Chloro-5-methyl-1,3-thiazol-4-yl)methanol	
CAS Number	1379296-51-1	Distinct from 5-hydroxymethyl isomer (CAS 38585-74-9)
Molecular Formula		
Molecular Weight	163.62 g/mol	
Appearance	Off-white to pale yellow solid	Low melting point solid
Solubility	DMSO, Methanol, DCM	Sparingly soluble in water
pKa (Calc)	~13.5 (OH), ~ -0.5 (Thiazole N)	Weakly basic nitrogen due to Cl-withdrawl
Key Reactivity	(C2), Acylation/Alkylation (OH)	Bifunctional scaffold

Synthesis Strategy: The "Hantzsch-Sandmeyer-Reduction" Protocol

While direct chlorination of 4-hydroxymethyl-5-methylthiazole is possible, it lacks regioselectivity. The industry-standard approach utilizes a convergent synthesis starting with the Hantzsch thiazole cyclization, followed by a Sandmeyer transformation and selective reduction. This route ensures high regiocontrol and scalability.

Step 1: Hantzsch Cyclization

- Precursors: Thiourea + Ethyl 2-chloro-3-oxobutanoate.
- Mechanism: Nucleophilic attack of sulfur on the

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-carbon followed by condensation.

- Product: Ethyl 2-amino-5-methylthiazole-4-carboxylate.

Step 2: Sandmeyer Reaction (Chlorination)

- Reagents: Sodium Nitrite (

  ), Copper(I) Chloride (

  ), HCl.

- Critical Control: Temperature must be maintained

  during diazotization to prevent diazonium decomposition.

Step 3: Selective Reduction

- Reagents: Lithium Aluminum Hydride (

) or Sodium Borohydride (

) with

  .

- Outcome: Conversion of the C4-ester to the target C4-alcohol without dechlorinating the C2 position.

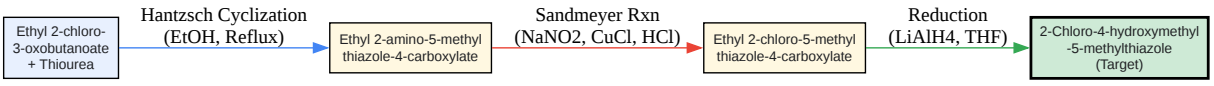

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Figure 1: Stepwise synthesis pathway ensuring regiochemical integrity.

Experimental Protocols & Reactivity

Protocol A: C2-Displacement ( ) Validation

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The chlorine at C2 is chemically "soft" and displaceable by amines or thiols. This reaction is the primary method for attaching the thiazole headgroup to larger pharmacophores.

- Reagents: Target Compound (1.0 eq), Morpholine (1.2 eq),

  (2.0 eq), DMF.

- Procedure:
  - Dissolve 2-chloro-4-hydroxymethyl-5-methylthiazole in anhydrous DMF (0.5 M).
  - Add potassium carbonate and morpholine.
  - Heat to 80°C for 4 hours.
  - Endpoint Check: TLC (50% EtOAc/Hexane) should show disappearance of the starting material (

) and appearance of the more polar amine adduct.

- Why this works: The nitrogen in the thiazole ring acts as an electron sink (similar to the nitro group in benzene), facilitating the addition-elimination mechanism.

Protocol B: C4-Hydroxyl Activation (Mesylation)

To use the C4 position as an electrophile (e.g., for alkylating amines), the hydroxyl must be converted to a leaving group.

- Reagents: Target Compound (1.0 eq), Methanesulfonyl chloride (MsCl, 1.1 eq), Triethylamine (1.5 eq), DCM.

- Procedure:
  - Cool solution of target in DCM to 0°C.
  - Add

    , followed by dropwise addition of MsCl.

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- Stir at 0°C for 30 mins.
- Warning: The resulting mesylate is highly reactive and prone to hydrolysis. Use immediately in the subsequent coupling step.

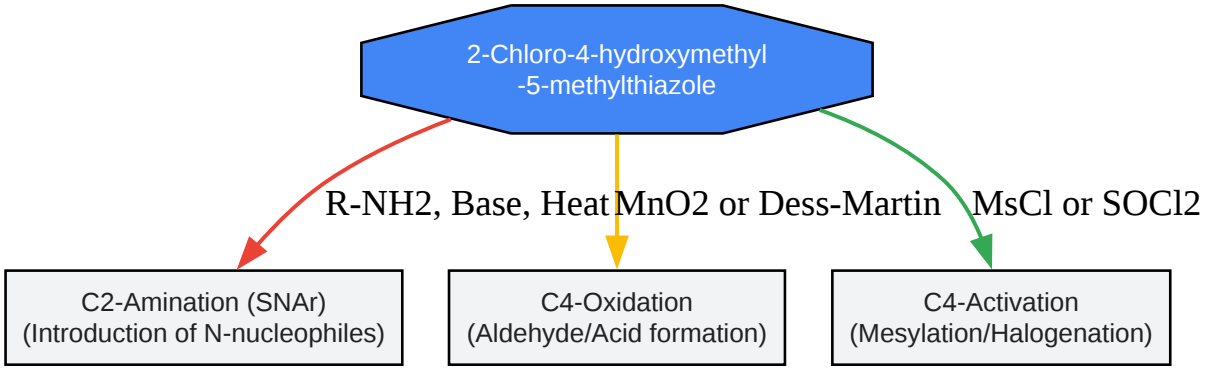

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Figure 2: Divergent reactivity map demonstrating the bifunctional utility of the scaffold.

Structural Analysis & Applications

Comparison with Ritonavir Intermediate

It is critical to distinguish CAS 1379296-51-1 from 2-chloro-5-(chloromethyl)thiazole (CAS 105827-91-6).

- Ritonavir Intermediate: Functionalization is at C5.[1][2][3][4] The C4 position is usually unsubstituted (H).
- Target Molecule: Functionalization is at C4.[1][5][2][6][7] The C5 position is blocked by a methyl group.
- Implication: The C5-methyl group in the target molecule restricts rotation and provides metabolic stability against oxidation at the C5 position, a common metabolic soft spot in thiazoles. This makes CAS 1379296-51-1 a valuable "bio-isostere" for optimizing half-life in drug candidates.

Analytical Fingerprint (NMR)

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- NMR (400 MHz,

  ):

  - 4.65 (s, 2H,

) – Diagnostic singlet.

  - 2.35 (s, 3H,

) – C5-Methyl group.

  - Absence of aromatic protons confirms the fully substituted nature of the ring carbons.

Safety & Handling

- Skin Sensitization: Like many 2-chlorothiazoles, this compound is a potential skin sensitizer. Double-gloving (Nitrile) is mandatory.
- Reactivity Hazards: Avoid mixing with strong oxidizing agents (e.g.,

) in the presence of flammable solvents, as the hydroxymethyl group is readily oxidizable.
- Waste Disposal: Aqueous waste streams containing this compound must be treated with bleach (hypochlorite) to hydrolyze the C-Cl bond prior to disposal, preventing aquatic toxicity.

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